

# A Comprehensive Technical Guide to 2,4-Difluoroaniline (CAS 367-25-9)

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## Compound of Interest

Compound Name: 2,4-Difluoroaniline

Cat. No.: B146603

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## Abstract

**2,4-Difluoroaniline** is a halogenated aromatic amine that serves as a critical building block in the synthesis of a wide array of organic compounds. Its unique electronic properties, imparted by the two fluorine substituents on the aniline ring, make it a valuable intermediate in the pharmaceutical, agrochemical, and dye industries. This technical guide provides an in-depth overview of the physicochemical properties, synthesis, reactivity, and applications of **2,4-Difluoroaniline**, with a particular focus on its role in drug development. Detailed experimental protocols, comprehensive data tables, and visual representations of chemical pathways are presented to support researchers and scientists in their work with this versatile compound.

## Physicochemical Properties

**2,4-Difluoroaniline** is a colorless to light yellow or dark reddish-purple liquid at room temperature.<sup>[1][2][3]</sup> It possesses a slight amine odor.<sup>[1]</sup> The presence of two electron-withdrawing fluorine atoms significantly influences its chemical and physical characteristics.

## Table 1: Physical and Chemical Properties of 2,4-Difluoroaniline

Property	Value	References
CAS Number	367-25-9	[3]
Molecular Formula	C <sub>6</sub> H <sub>5</sub> F <sub>2</sub> N	[2][3]
Molecular Weight	129.11 g/mol	[2][3]
Appearance	Colorless to light orange to yellow clear liquid, or dark reddish-purple liquid	[1][2][3]
Melting Point	-7.5 °C (lit.) to 18.5 °F (-7.5 °C)	[2][4][5]
Boiling Point	170 °C/753 mmHg (lit.) to 338 °F (170 °C) at 753 mmHg	[2][3][4][5]
Density	1.268 g/mL at 25 °C (lit.) to 1.28 g/mL	[2][3][4]
Solubility	Moderately soluble in water (1-5 g/100 mL at 20.55 °C); more soluble in organic solvents like ethanol and ether.[4][6]	[4][6]
Flash Point	145 °F (62.8 °C)	[2][4]
Refractive Index	n <sub>20</sub> /D 1.506 (lit.) to 1.51	[3][4]
pKa	3.26 ± 0.10 (Predicted)	[4]

## Synthesis of 2,4-Difluoroaniline

Several synthetic routes to **2,4-Difluoroaniline** have been reported, often starting from readily available chlorinated or nitrated benzene derivatives.

## Reduction of 2,4-Difluoronitrobenzene

A common and straightforward method involves the reduction of 2,4-difluoronitrobenzene.

- To a solution of 2,4-difluoronitrobenzene (1 g) in methanol (10 mL) in a 100 mL single-necked reaction flask, add a catalytic amount of 10% Pd/C (100 mg).[5]

- Replace the atmosphere in the reaction flask with hydrogen gas by purging the system three times.
- Stir the reaction mixture vigorously at room temperature for 2-3 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture through a pad of Celite to remove the catalyst.
- Concentrate the filtrate under reduced pressure to yield **2,4-difluoroaniline** (810 mg).[5]

## From 1,2,4-Trichlorobenzene

An alternative synthesis starts from the inexpensive 1,2,4-trichlorobenzene, proceeding through nitration, fluorination, and subsequent reduction.[7][8]

- Nitration: React 1,2,4-trichlorobenzene to form 2,4,5-trichloronitrobenzene (yield: 90%).[7][8]
- Fluorination: Treat 2,4,5-trichloronitrobenzene with a fluorinating agent such as potassium fluoride (KF) to yield 2,4-difluoro-5-chloronitrobenzene (yield: 70%).[7][8]
- Hydrogenation: Selectively hydrogenate the 2,4-difluoro-5-chloronitrobenzene over a 5% Palladium on carbon (Pd/C) catalyst.[7][8][9][10] This step reduces the nitro group to an amine and removes the remaining chlorine atom.[9][10] The reaction is typically carried out in a solvent like ethanol under hydrogen pressure (7 bar) at an elevated temperature (80 °C) for 6 hours, affording **2,4-difluoroaniline** in 80% yield.[8]



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**Figure 1:** Synthesis of **2,4-Difluoroaniline** from 1,2,4-Trichlorobenzene.

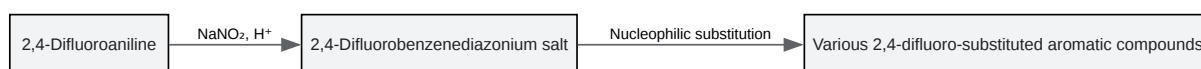
## Chemical Reactivity

The presence of the amine group and the two fluorine atoms on the aromatic ring dictates the reactivity of **2,4-difluoroaniline**. It can undergo reactions typical of anilines, such as

diazotization, acylation, and alkylation, while the fluorine atoms influence the regioselectivity of electrophilic aromatic substitution reactions.[1]

## Diazotization Reaction

The amino group of **2,4-difluoroaniline** can be converted to a diazonium salt, which is a versatile intermediate for introducing various functional groups onto the aromatic ring.[1]



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**Figure 2:** General diazotization reaction of **2,4-Difluoroaniline**.

## Applications in Drug Development and Other Industries

**2,4-Difluoroaniline** is a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and dyes.[1][3][5]

### Pharmaceutical Applications

Its structural motif is found in several active pharmaceutical ingredients (APIs), particularly in the development of anti-inflammatory and anti-cancer agents.[3] A notable example is its use as a precursor for the synthesis of Diflunisal, a non-steroidal anti-inflammatory drug (NSAID) used to treat rheumatoid arthritis and osteoarthritis.[1][4]

### Agrochemical Applications

In the agrochemical industry, **2,4-difluoroaniline** is utilized in the formulation of herbicides and fungicides, contributing to crop protection.[3]

### Other Industrial Applications

This compound also serves as a building block in the production of dyes and specialty polymers, imparting unique properties such as enhanced thermal stability and chemical resistance.[3]

## Spectroscopic Data

The structural characterization of **2,4-difluoroaniline** and its derivatives relies heavily on spectroscopic techniques.

**Table 2: Spectroscopic Data for 2,4-Difluoroaniline**

Technique	Key Features	References
<sup>1</sup> H NMR	Spectra are available from various sources.	<a href="#">[2]</a> <a href="#">[11]</a>
<sup>13</sup> C NMR	Spectra are available.	<a href="#">[12]</a>
IR Spectroscopy	FTIR spectra have been recorded.	<a href="#">[2]</a>
Mass Spectrometry	GC-MS data is available, showing the molecular ion peak.	<a href="#">[2]</a> <a href="#">[13]</a>

## Safety and Handling

**2,4-Difluoroaniline** is a hazardous chemical and must be handled with appropriate safety precautions.

### Hazard Identification

- Toxicity: Harmful if swallowed, toxic in contact with skin, and toxic if inhaled.[\[14\]](#)[\[15\]](#)
- Irritation: May cause irritation to the eyes, skin, and respiratory tract.[\[1\]](#)[\[15\]](#)
- Flammability: Combustible liquid.[\[2\]](#)[\[5\]](#)

**Table 3: GHS Hazard Statements**

Code	Statement	References
H302	Harmful if swallowed	<a href="#">[14]</a>
H311	Toxic in contact with skin	<a href="#">[14]</a>
H331	Toxic if inhaled	<a href="#">[14]</a>
H315	Causes skin irritation	<a href="#">[15]</a>
H319	Causes serious eye irritation	<a href="#">[15]</a>
H335	May cause respiratory irritation	<a href="#">[15]</a>

## Recommended Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[\[1\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[\[1\]](#)[\[14\]](#)
- Avoid contact with skin, eyes, and clothing.
- Keep away from heat, sparks, and open flames.
- Store in a cool, dry, and well-ventilated place in a tightly sealed container under an inert atmosphere.[\[4\]](#) It may be sensitive to prolonged exposure to air.[\[2\]](#)[\[5\]](#)[\[16\]](#)

## First Aid Measures

- In case of skin contact: Immediately wash off with soap and plenty of water and seek medical attention.[\[14\]](#)
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing and seek immediate medical attention.[\[15\]](#)
- If inhaled: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[\[14\]](#)

- If swallowed: Rinse mouth. Call a poison center or doctor if you feel unwell.

## Conclusion

**2,4-Difluoroaniline** is a cornerstone intermediate in modern organic synthesis, enabling the development of a diverse range of valuable compounds. Its unique properties and reactivity profile, stemming from the strategic placement of two fluorine atoms on the aniline core, make it an indispensable tool for researchers and professionals in the pharmaceutical and chemical industries. A thorough understanding of its properties, synthesis, and safe handling is paramount for its effective and responsible utilization in research and development.

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